

# "2-(2-Furylmethyl)cyclohexanamine" as a Building Block in Organic Synthesis[1]

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## Compound of Interest

Compound Name: 2-(2-Furylmethyl)cyclohexanamine

CAS No.: 67823-66-9

Cat. No.: B1335612

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## Executive Summary

**2-(2-Furylmethyl)cyclohexanamine** (CAS: 67823-66-9) is a bifunctional alicyclic building block that bridges the gap between simple cycloalkanes and complex alkaloid scaffolds.[1] Characterized by a 1,2-disubstituted cyclohexane core featuring a basic primary amine and an electron-rich furan ring, this molecule serves as a critical intermediate in the synthesis of octahydroindoles, morphinans, and peptidomimetics.

Its strategic value lies in the "masked" reactivity of the furan ring. While stable under basic alkylation conditions, the furan moiety can be activated to undergo oxidative rearrangement (Achmatowicz reaction), intramolecular Diels-Alder cycloaddition (IMDAF), or acid-catalyzed hydrolysis to 1,4-dicarbonyls. This guide details the synthesis, physicochemical profile, and divergent applications of this scaffold in high-value medicinal chemistry campaigns.

## Structural & Physicochemical Profile

The molecule exists as a mixture of cis- and trans- diastereomers, with the trans- isomer typically being thermodynamically favored. The spatial arrangement of the amine and furylmethyl group allows for distinct intramolecular cyclization modes.

| Property                | Data                                   | Notes                                                |
|-------------------------|----------------------------------------|------------------------------------------------------|
| IUPAC Name              | 2-(Furan-2-ylmethyl)cyclohexan-1-amine |                                                      |
| CAS Number              | 67823-66-9                             | Validated Registry Number                            |
| Molecular Formula       | C <sub>11</sub> H <sub>17</sub> NO     |                                                      |
| Molecular Weight        | 179.26 g/mol                           |                                                      |
| LogP (Predicted)        | ~2.3                                   | Lipophilic, CNS penetrant                            |
| pKa (Conj. Acid)        | ~10.5                                  | Typical for primary cyclohexylamines                 |
| H-Bond Donors/Acceptors | 2 / 2                                  | Amine (Donor/Acceptor),<br>Furan O (Acceptor)        |
| Stereochemistry         | 2 Stereocenters                        | (1R,2R), (1S,2S) [trans] /<br>(1R,2S), (1S,2R) [cis] |

## Synthetic Routes to the Building Block[2]

The most robust synthesis utilizes readily available biomass-derived precursors: cyclohexanone and furfural. This route is scalable and avoids expensive transition metal catalysts in the early steps.

### Protocol A: The Aldol-Reduction-Amination Sequence

#### Step 1: Aldol Condensation

- Reagents: Cyclohexanone, Furfural, NaOH (aq).
- Mechanism: Cross-aldol condensation followed by dehydration.
- Product: 2-Furfurylidencyclohexanone (Exocyclic enone).
- Note: The reaction is driven to completion by the conjugation of the product.

#### Step 2: Hydrogenation (Olefin Reduction)

- Reagents:  $\text{H}_2$ , Pd/C (5%), Ethanol.
- Conditions: 1 atm  $\text{H}_2$ , RT.
- Selectivity: Careful monitoring is required to reduce the exocyclic C=C double bond without hydrogenating the furan ring (which requires higher pressure/activity).
- Product: 2-(2-Furylmethyl)cyclohexanone.

### Step 3: Reductive Amination

- Reagents:  $\text{NH}_4\text{OAc}$ ,  $\text{NaBH}_3\text{CN}$  (or  $\text{NaBH}(\text{OAc})_3$ ), Methanol.
- Procedure:
  - Dissolve 2-(2-furylmethyl)cyclohexanone (1.0 eq) in MeOH.
  - Add  $\text{NH}_4\text{OAc}$  (10.0 eq) and stir for 30 min to form the imine in situ.
  - Add  $\text{NaBH}_3\text{CN}$  (1.5 eq) portion-wise.
  - Adjust pH to ~6 with AcOH if necessary.
  - Stir at RT for 12–24 h.
  - Workup: Basify with NaOH, extract with DCM, dry over  $\text{Na}_2\text{SO}_4$ .
- Product: **2-(2-Furylmethyl)cyclohexanamine** (Mixture of diastereomers).

## Synthetic Utility & Reactivity[3]

The power of this building block is its ability to diverge into three distinct chemical spaces: Linear Derivatization, Octahydroindole Synthesis, and Tricyclic Fused Systems.

## Pathway A: The "Masked" Pyrrole (Octahydroindole Synthesis)

The furan ring is a latent 1,4-dicarbonyl equivalent. Upon acid hydrolysis, it opens to form a 1,4-diketone (or 4-oxoaldehyde) species. Because the amine is tethered at the C1 position, it is perfectly positioned to condense with this opened chain, forming a pyrrole ring fused to the cyclohexane.

- Reaction: Intramolecular Paal-Knorr type condensation.
- Reagents: Glacial Acetic Acid / H<sub>2</sub>SO<sub>4</sub> (cat) or aqueous HCl, reflux.
- Outcome: Formation of 4,5,6,7-tetrahydroindole or octahydroindole derivatives.
- Significance: This provides rapid access to the core skeleton of Mesembrine and Erythrina alkaloids.

## Pathway B: Diels-Alder Cycloaddition (IMDAF)

If the amine is acylated with a dienophile-containing chain (e.g., acryloyl chloride), the molecule can undergo an Intramolecular Diels-Alder Reaction of Furan (IMDAF).

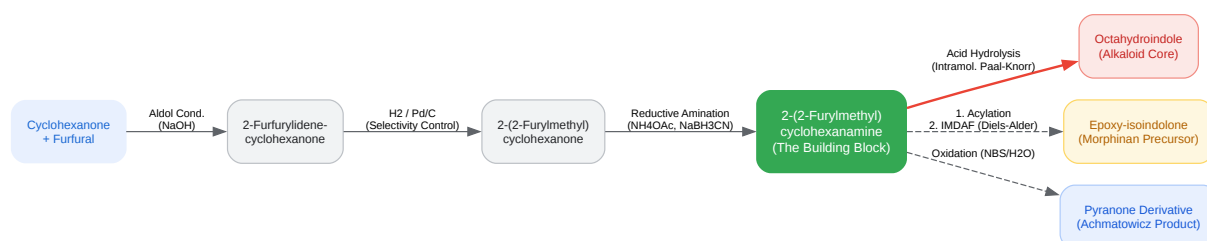
- Precursor: N-Acryloyl-2-(2-furylmethyl)cyclohexanamine.
- Conditions: Thermal (Toluene, reflux) or Lewis Acid catalyzed (Et<sub>2</sub>AlCl).
- Product: Tricyclic epoxy-isoindolone (Oxabridged system).
- Utility: These oxabridged systems are intermediates for morphinan analogs after opening the oxygen bridge.

## Pathway C: Oxidative Rearrangement (Achmatowicz)

Treatment with oxidants converts the furan into a dihydropyranone, expanding the 5-membered ring to a 6-membered functionalized ring.

- Reagents: NBS, NaHCO<sub>3</sub>, H<sub>2</sub>O/THF or mCPBA.
- Product: 6-Hydroxy-2H-pyran-3(6H)-one derivative.
- Application: Synthesis of complex sugars or C-glycosides tethered to cyclohexane.

## Visualization of Chemical Space



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Figure 1: Synthesis and divergent reactivity of **2-(2-Furylmethyl)cyclohexanamine**.

## Medicinal Chemistry Applications

### Opioid Receptor Ligands

The 1,2-diamine cyclohexane scaffold is famous in the kappa-opioid agonist U-50,488. While **2-(2-furylmethyl)cyclohexanamine** is a monoamine, it serves as a simplified pharmacophore where the furan ring mimics the aromatic moiety (e.g., the dichlorophenyl group) typically required for the hydrophobic pocket of the receptor.

- Strategy: Acylation of the amine with arylacetamides creates "Lefetamine-like" structures with altered metabolic profiles due to the furan ring.

### Sigma Receptor Antagonists

N-substituted derivatives of this building block have shown affinity for Sigma-1 receptors, which are targets for neuropathic pain and neurodegenerative diseases. The lipophilic cyclohexyl-furan combination provides excellent membrane permeability.

## Detailed Experimental Protocol

## Synthesis of Octahydro-1H-indole from **2-(2-Furylmethyl)cyclohexanamine**

This protocol demonstrates the "Masked Reactivity" of the scaffold.

- Preparation: In a 100 mL round-bottom flask, dissolve **2-(2-furylmethyl)cyclohexanamine** (1.0 g, 5.58 mmol) in Ethanol (20 mL) and Water (10 mL).
- Acidolysis: Add concentrated HCl (2 mL) dropwise.
- Reaction: Heat the mixture to reflux (approx. 85°C) for 4 hours. The furan ring opens to a 1,4-dicarbonyl, which immediately condenses with the amine.
- Reduction (Optional but recommended for stability): Cool to RT. Add NaBH<sub>3</sub>CN (1.5 eq) to reduce the intermediate iminium/enamine species if a fully saturated octahydroindole is desired. For the unsaturated tetrahydroindole, skip this step.
- Workup: Neutralize with saturated NaHCO<sub>3</sub>. Extract with Ethyl Acetate (3 x 20 mL). Wash organics with brine, dry over MgSO<sub>4</sub>, and concentrate.
- Purification: Silica gel chromatography (Hexanes/EtOAc gradient).

## References

- PubChem.**2-(2-Furylmethyl)cyclohexanamine** Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)
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- Gabriele, B., et al. Furan Synthesis and Reactivity.<sup>[3]</sup> Journal of Organic Chemistry, 1999.<sup>[3]</sup> (Context on Paal-Knorr type cyclizations). Available at: [\[Link\]](#)

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## Sources

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